

# N-Methyl-p-(o-tolylazo)aniline molecular weight and formula

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## Compound of Interest

Compound Name: *N-Methyl-p-(o-tolylazo)aniline*

Cat. No.: B090830

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## In-Depth Technical Guide: N-Methyl-p-(o-tolylazo)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **N-Methyl-p-(o-tolylazo)aniline**. Due to the limited availability of specific experimental and biological data for this compound, this guide presents foundational information, including its molecular formula and weight, alongside a generalized experimental protocol for the synthesis of structurally related aryl azo compounds. Furthermore, it discusses the general biological activities associated with this class of molecules.

## Core Molecular Data

The fundamental molecular properties of **N-Methyl-p-(o-tolylazo)aniline** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>15</sub> N <sub>3</sub>	[1]
Molecular Weight	225.30 g/mol	Calculated
IUPAC Name	N-methyl-4-((2-methylphenyl)diazenyl)aniline	
CAS Number	17018-24-5	

Note: The molecular weight was calculated based on the atomic weights of the constituent elements in the molecular formula.

## Experimental Protocols: A Generalized Approach to Synthesis

While a specific, peer-reviewed synthesis protocol for **N-Methyl-p-(o-tolylazo)aniline** is not readily available in the surveyed literature, a general and well-established method for the synthesis of aryl azo compounds is the diazotization of a primary aromatic amine followed by an azo coupling reaction.[2][3][4] The following protocol outlines a plausible synthetic route.

Disclaimer: This is a generalized protocol and would require optimization for the specific synthesis of **N-Methyl-p-(o-tolylazo)aniline**.

Reaction Scheme:

- **Diazotization of o-toluidine:** o-Toluidine is treated with a cold solution of sodium nitrite in the presence of a strong acid, such as hydrochloric acid, to form the o-tolyl diazonium chloride salt. The reaction is typically carried out at a low temperature (0-5 °C) to ensure the stability of the diazonium salt.[2]
- **Azo coupling with N-methylaniline:** The freshly prepared o-tolyl diazonium chloride is then added to a solution of N-methylaniline. The coupling reaction, an electrophilic aromatic substitution, occurs at the para position of the N-methylaniline due to the activating effect of the methylamino group. This reaction results in the formation of **N-Methyl-p-(o-tolylazo)aniline**.

### Detailed Steps:

#### Part 1: Preparation of o-Tolyl Diazonium Chloride

- In a beaker, dissolve a specific molar equivalent of o-toluidine in a solution of hydrochloric acid and water.
- Cool the mixture to 0-5 °C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the o-toluidine solution. Maintain the temperature below 5 °C throughout the addition.
- Continue stirring for a short period after the addition is complete to ensure the full formation of the diazonium salt.

#### Part 2: Azo Coupling

- In a separate beaker, dissolve an equimolar amount of N-methylaniline in a suitable solvent, such as a dilute acid or a water-miscible organic solvent.
- Cool this solution in an ice bath.
- Slowly add the cold diazonium salt solution from Part 1 to the N-methylaniline solution with vigorous stirring.
- A colored precipitate of **N-Methyl-p-(o-tolylazo)aniline** should form.
- Allow the reaction to proceed for a period to ensure complete coupling.
- The resulting solid can be collected by filtration, washed with cold water to remove any unreacted salts, and then purified, typically by recrystallization from a suitable solvent like ethanol.

## Biological Activity of Aryl Azo Compounds

Disclaimer: The following information pertains to the general class of aryl azo compounds and not specifically to **N-Methyl-p-(o-tolylazo)aniline**. The biological activity of a specific compound can only be determined through dedicated experimental studies.

Aryl azo compounds are a well-studied class of molecules with a broad spectrum of biological activities. Their effects are largely attributed to the presence of the azo bond ( $-N=N-$ ) and the nature of the aromatic rings and their substituents.

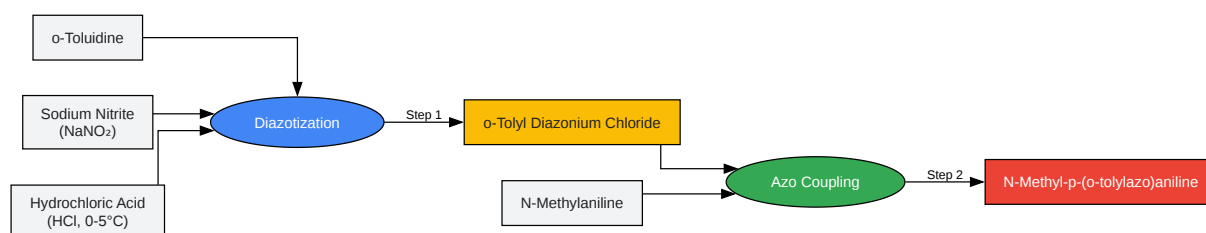
Many azo compounds have been investigated for their potential therapeutic applications, including:

- **Antimicrobial and Antifungal Activity:** Certain azo compounds have demonstrated inhibitory effects against various bacterial and fungal strains.<sup>[5][6]</sup>
- **Anticancer Properties:** Some aryl azo derivatives have been studied for their potential as anticancer agents.<sup>[7]</sup>
- **Anti-inflammatory Effects:** The anti-inflammatory potential of some azo compounds has also been explored.<sup>[7]</sup>

It is crucial to note that the biological effects of azo compounds can be complex. The reductive cleavage of the azo bond, which can occur metabolically, leads to the formation of aromatic amines. The toxicity of these amines is a significant consideration in the safety assessment of any azo compound.

## Visualizing the Synthesis Workflow

The following diagram illustrates the generalized two-step synthesis process for aryl azo compounds.



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Caption: Generalized workflow for the synthesis of **N-Methyl-p-(o-tolylazo)aniline**.

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